

# Application Note: Cell-Based Reporter Assay for ROR $\gamma$ Agonist Activity

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## Compound of Interest

Compound Name: 7B,27-Dihydroxycholesterol

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## Introduction

Retinoic acid receptor-related orphan receptor gamma (ROR $\gamma$ ) is a nuclear receptor that plays a critical role in the differentiation of T helper 17 (Th17) cells and is implicated in the pathophysiology of various autoimmune diseases.<sup>[1][2]</sup> As such, ROR $\gamma$  has emerged as a key therapeutic target for the development of novel immunomodulatory drugs. Cell-based reporter assays are a fundamental tool for identifying and characterizing small molecule agonists of ROR $\gamma$ . This application note provides a detailed protocol for a common type of ROR $\gamma$  reporter assay, principles of the assay, and representative data for known agonists.

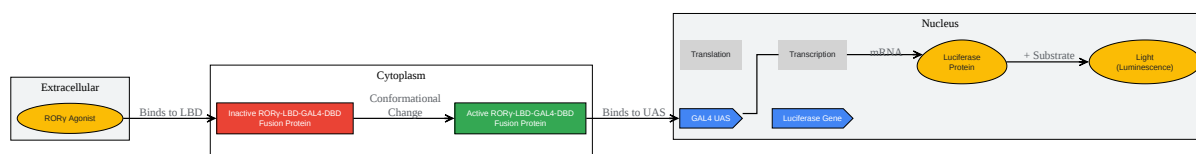
The most utilized format for assessing ROR $\gamma$  activity is a hybrid receptor assay. In this system, the ligand-binding domain (LBD) of ROR $\gamma$  is fused to the DNA-binding domain (DBD) of the yeast transcription factor GAL4.<sup>[3][4][5]</sup> This chimeric receptor is expressed in a host mammalian cell line, along with a reporter plasmid containing a luciferase gene under the control of a promoter with GAL4 upstream activating sequences (UAS). When a ROR $\gamma$  agonist binds to the LBD of the fusion protein, the GAL4 DBD is recruited to the UAS, driving the

expression of luciferase. The resulting luminescence is a quantitative measure of RORy agonist activity.[6][7]

## Signaling Pathway and Assay Principle

RORy is a ligand-activated transcription factor. Upon binding to an agonist, the receptor undergoes a conformational change that facilitates the recruitment of coactivator proteins. This complex then binds to ROR response elements (ROREs) in the promoter regions of target genes, initiating their transcription. Key target genes of RORy include those involved in Th17 cell differentiation and function, such as IL-17A and IL-23R.[2][8]

The cell-based reporter assay described herein recapitulates this activation process in a controlled and measurable manner.

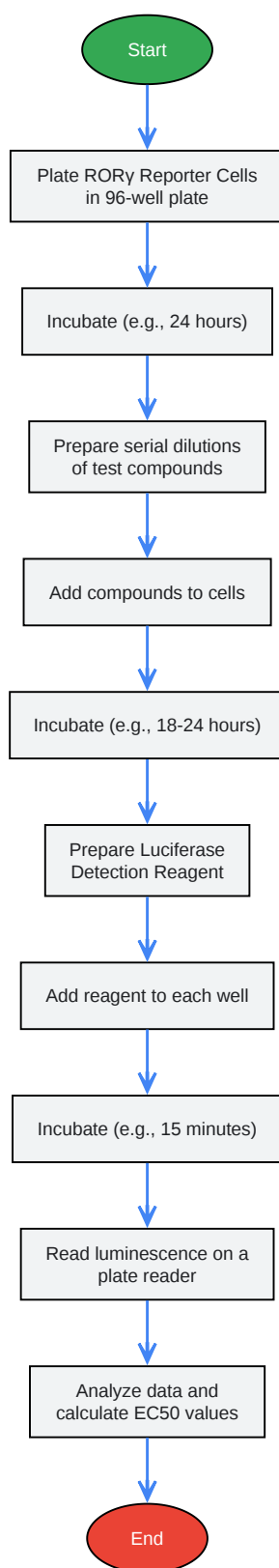


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RORy agonist activation of the GAL4-luciferase reporter system.

## Experimental Workflow

The general workflow for the RORy agonist reporter assay involves cell plating, treatment with test compounds, incubation, and subsequent measurement of luciferase activity.



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General experimental workflow for the RORy agonist reporter assay.

## Detailed Experimental Protocol

This protocol provides a generalized procedure for conducting a RORy agonist cell-based reporter assay. Optimization may be required depending on the specific cell line and reagents used.

### Materials:

- RORy reporter cell line (e.g., HEK293T cells stably expressing a GAL4-RORy fusion protein and a UAS-luciferase reporter)
- Cell culture medium (e.g., DMEM supplemented with 10% FBS, penicillin/streptomycin)
- Assay medium (e.g., phenol red-free medium with a reduced serum concentration)
- Test compounds and a known RORy agonist (e.g., 25-hydroxycholesterol) as a positive control
- Vehicle control (e.g., DMSO)
- 96-well white, clear-bottom cell culture plates
- Luciferase detection reagent (e.g., Promega Dual-Glo® Luciferase Assay System)
- Luminometer plate reader

### Procedure:

- Cell Plating:
  - Culture RORy reporter cells to approximately 80% confluency.
  - Trypsinize and resuspend cells in cell culture medium.
  - Determine cell density and dilute to the desired concentration (e.g.,  $2.5 \times 10^5$  cells/mL).
  - Dispense 100  $\mu$ L of the cell suspension into each well of a 96-well plate.
  - Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 24 hours.

- Compound Preparation:
  - Prepare a stock solution of the test compounds and the positive control in DMSO.
  - Perform serial dilutions of the compounds in assay medium to achieve the desired final concentrations. The final DMSO concentration should be kept constant across all wells (e.g.,  $\leq 0.1\%$ ).
- Cell Treatment:
  - After the 24-hour incubation, carefully remove the cell culture medium from the wells.
  - Add 100  $\mu\text{L}$  of the prepared compound dilutions, positive control, and vehicle control to the respective wells.
  - Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 18-24 hours.
- Luciferase Assay:
  - Equilibrate the luciferase detection reagent to room temperature according to the manufacturer's instructions.
  - Remove the assay plate from the incubator and allow it to cool to room temperature.
  - Add the luciferase detection reagent to each well (typically 100  $\mu\text{L}$ ).
  - Incubate the plate at room temperature for 15 minutes, protected from light.
- Data Acquisition and Analysis:
  - Measure the luminescence in each well using a luminometer.
  - Subtract the average background luminescence (from wells with no cells) from all other readings.
  - Normalize the data to the vehicle control (set as 0% activation) and the positive control (set as 100% activation).

- Plot the normalized response against the log of the compound concentration.
- Use a non-linear regression analysis (e.g., four-parameter logistic curve) to determine the EC50 value for each compound.

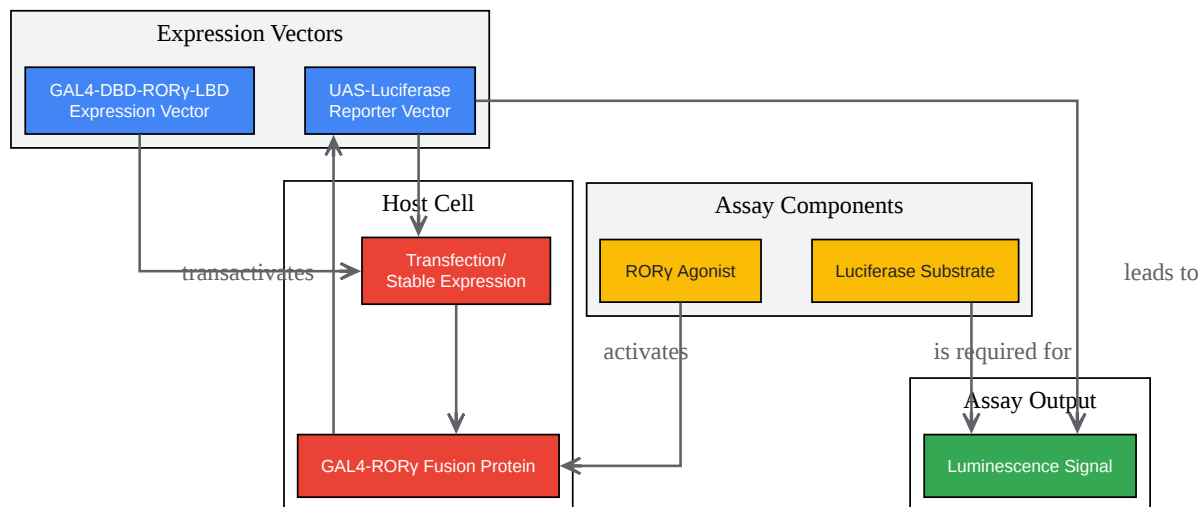
## Data Presentation

The following table summarizes the half-maximal effective concentrations (EC50) of several known ROR $\gamma$  agonists determined using cell-based reporter assays.

| Compound                           | EC50 ( $\mu$ M)  | Cell Line     | Notes                | Reference |
|------------------------------------|------------------|---------------|----------------------|-----------|
| LYC-53772                          | $0.6 \pm 0.1$    | HEK293        | Synthetic agonist    | [9]       |
| LYC-54143                          | $0.2 \pm 0.1$    | HEK293        | Synthetic agonist    | [9]       |
| Compound 1                         | 3.7              | Not specified | Synthetic agonist    | [10]      |
| 25-hydroxycholesterol              | $\sim 0.15$ -0.5 | Insect Cells  | Endogenous sterol    | [11]      |
| 7 $\beta$ ,27-dihydroxycholesterol | $\sim 0.6$       | Not specified | Endogenous oxysterol | [12]      |

## Logical Relationships of Assay Components

The successful execution of this assay relies on the proper interaction of its key components.



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Logical relationships of the key components in the RORy reporter assay.

## Conclusion

The cell-based reporter assay for RORy agonist activity is a robust and reliable method for screening and characterizing compounds that modulate this important nuclear receptor. The protocol and information provided in this application note offer a comprehensive guide for researchers in academia and industry to establish and perform this assay, thereby facilitating the discovery of new therapeutics for autoimmune and inflammatory diseases.

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